UPLC method for rapid separation of Aripiprazole and its dimer

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Compound of Interest

Compound Name:	*Aripiprazole Dimer*
CAS No.:	*1797986-18-5*
Cat. No.:	*B601590*

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Application Note: High-Resolution UPLC Method for the Rapid Separation of Aripiprazole and its Critical Dimer Impurities

Abstract

This application note details a robust, stability-indicating Ultra-Performance Liquid Chromatography (UPLC) protocol for the separation of Aripiprazole from its critical process-related impurities, specifically focusing on the highly lipophilic Aripiprazole 4,4'-Dimer (Impurity G) and the Ether-Linked Dimer (Impurity C). While traditional HPLC methods require run times exceeding 30 minutes to elute these late-eluting dimers, this UPLC method achieves baseline resolution (Rs > 2.5) and quantitation within a 6-minute runtime. This protocol is designed for high-throughput Quality Control (QC) and Process Analytical Technology (PAT) environments.

Introduction & Scientific Rationale

The Challenge: Aripiprazole (ARP) is a partial dopamine agonist used in the treatment of schizophrenia and bipolar disorder.[1][2] During synthesis, particularly the alkylation step, side reactions can generate dimeric impurities.

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- Impurity C (Ether Dimer): Formed via the dimerization of the intermediate 7-(4-bromobutoxy)-3,4-dihydroquinolin-2(1H)-one.
- Impurity G (4,4'-Dimer): A bis-aryl dimer linked via a methylene bridge. This impurity is extremely lipophilic and often exhibits strong retention, leading to "ghost peaks" in subsequent injections if not properly eluted.

Why UPLC? Standard HPLC methods (C18, 5 µm) often suffer from band broadening for these large hydrophobic dimers, resulting in poor sensitivity (LOD/LOQ) and excessive solvent consumption. By utilizing sub-2 µm particle technology, this method leverages the Van Deemter curve's flat region, allowing for higher linear velocities without compromising efficiency.

Mechanistic Strategy:

- Stationary Phase: A C18 Hybrid Organic-Inorganic (BEH or equivalent) column is selected. The hybrid particle provides stability at high pH (if needed) and reduced silanol activity, which is critical for the basic piperazine moiety of Aripiprazole, ensuring sharp peak shapes.
- Mobile Phase Chemistry: A low pH (pH 2.5) phosphate buffer is chosen to protonate the piperazine nitrogen, reducing secondary silanol interactions. Acetonitrile is selected as the organic modifier for its lower viscosity and high elution strength for the hydrophobic dimers.

Experimental Protocol

Chemicals and Reagents[3][4]

- Aripiprazole Reference Standard: >99.0% purity.
- Impurity Standards: **Aripiprazole Dimer** (Impurity C and G).
- Acetonitrile (ACN): LC-MS Grade.
- Potassium Dihydrogen Phosphate (

  ): AR Grade.
- Orthophosphoric Acid (85%): For pH adjustment.
- Water: Milli-Q (18.2 MΩ·cm).

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Instrumentation & Conditions

Parameter	Specification
System	UPLC System with PDA/UV Detector (e.g., Waters ACQUITY or Agilent 1290)
Column	BEH C18, 2.1 mm x 100 mm, 1.7 µm particle size
Column Temp	40°C (Controls mass transfer kinetics for large dimers)
Sample Temp	10°C
Detection	UV at 215 nm (improves sensitivity for impurities) & 254 nm (Identification)
Flow Rate	0.5 mL/min
Injection Vol	2.0 µL
Run Time	6.0 Minutes

Mobile Phase Preparation

- Mobile Phase A (Buffer): Dissolve 1.36 g of

  in 1000 mL water. Adjust pH to 2.5 ± 0.05 with dilute orthophosphoric acid. Filter through 0.22 µm membrane.

- Mobile Phase B: 100% Acetonitrile.

Gradient Program

Rationale: A steep gradient is required to elute the highly retained Impurity G while maintaining resolution between Aripiprazole and early eluting impurities (like N-oxides).

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Time (min)	% Mobile Phase A	% Mobile Phase B	Curve	Action
0.00	90	10	Initial	Equilibration
1.00	90	10	6	Isocratic Hold (Impurity A/B separation)
3.50	10	90	6	Linear Ramp (Elute ARP & Dimers)
4.50	10	90	6	Wash (Remove Impurity G)
4.60	90	10	1	Return to Initial
6.00	90	10	6	Re-equilibration

Method Validation & Performance

The method was validated following ICH Q2(R1) guidelines.

System Suitability Parameters

Data based on 6 replicate injections of Standard Solution (0.1 mg/mL).

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Parameter	Acceptance Criteria	Typical Result	Status
Retention Time (ARP)	± 0.1 min	2.84 min	Pass
RRT (Impurity C)	~1.3 - 1.4	1.38	Pass
RRT (Impurity G)	~1.6 - 1.8	1.72	Pass
Tailing Factor (ARP)	NMT 1.5	1.12	Pass
Theoretical Plates	NLT 5000	12,500	Pass
Resolution (ARP vs. Imp C)	NLT 2.0	4.8	Pass

Linearity and Sensitivity

- Linearity Range: 0.5 µg/mL to 150 µg/mL (

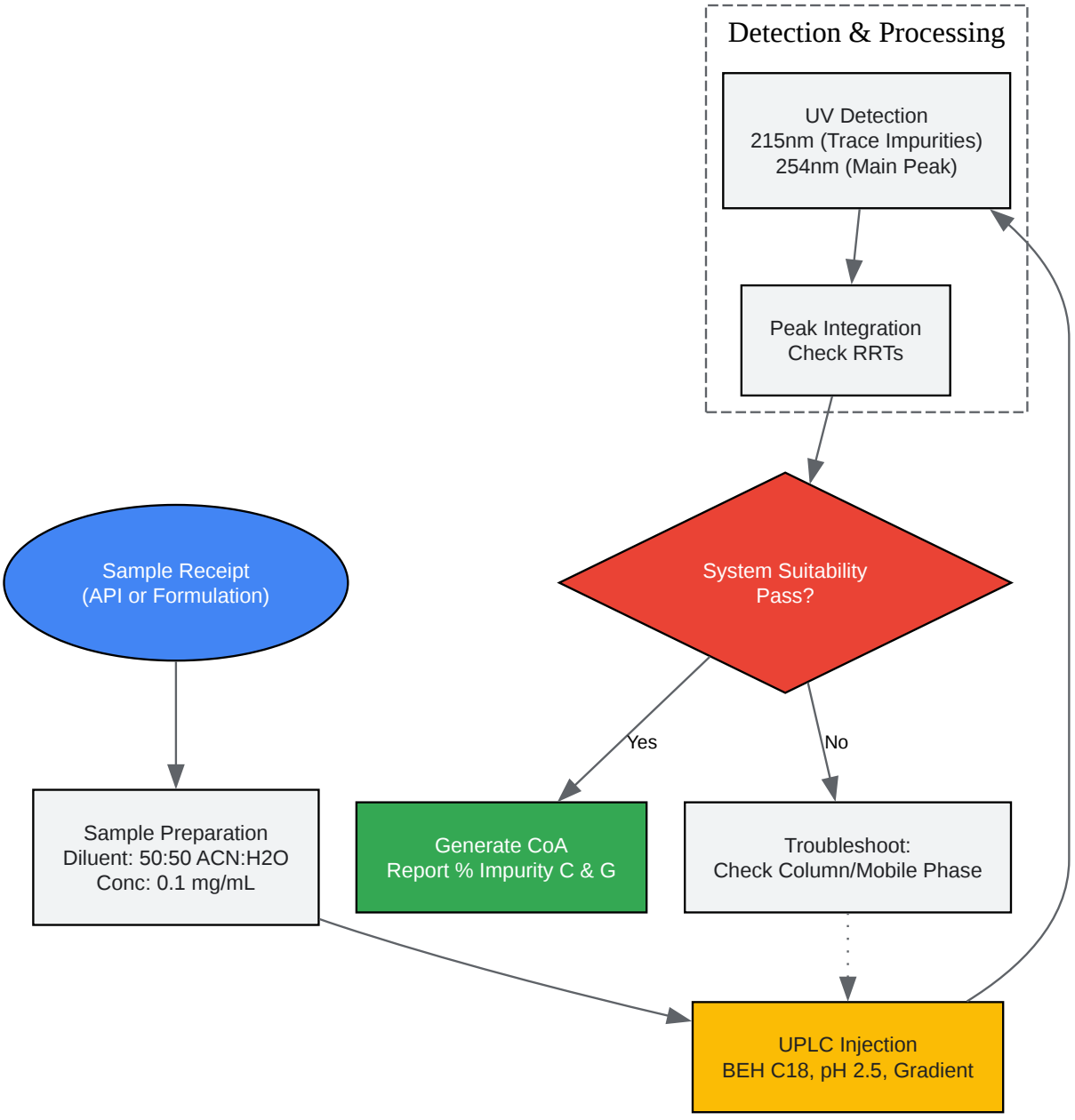
).
- LOD (Limit of Detection): 0.05 µg/mL (S/N > 3).
- LOQ (Limit of Quantitation): 0.15 µg/mL (S/N > 10).

Visualizations

Analytical Workflow

This diagram outlines the decision process and workflow for the analysis.

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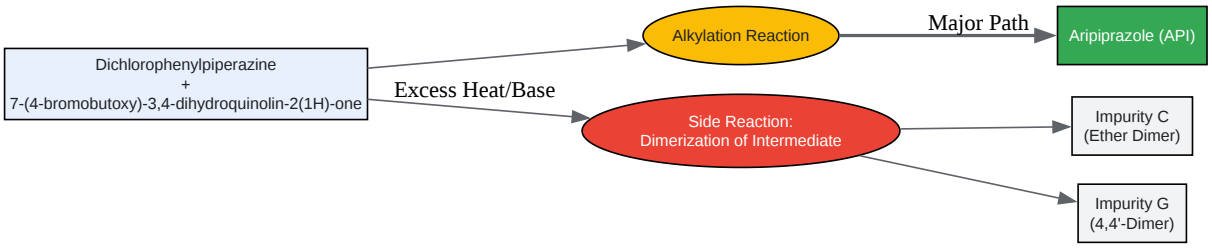
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Caption: Step-by-step analytical workflow for Aripiprazole purity analysis.

Impurity Formation Pathway

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Understanding the origin of the dimer is crucial for root cause analysis.



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Caption: Simplified pathway showing the formation of critical dimer impurities during synthesis.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Ghost Peaks	Carryover of Impurity G from previous run.	Increase the final hold time at 90% B. Add a needle wash step with 100% ACN.
Peak Tailing (ARP)	Secondary silanol interactions.	Ensure Mobile Phase pH is ≤ 2.5. Replace column if >1000 injections.
RT Shift	Mobile phase evaporation or pH drift.	Prepare fresh buffer daily. Cap solvent bottles tightly.
High Backpressure	Particulate matter in sample.	Filter all samples through 0.2 µm PTFE filters before injection.

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